

# GSK4027 storage conditions stability powder vs solution

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **GSK 4027**

Cat. No.: S529459

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## Storage Conditions & Stability Data

The following table summarizes the official storage recommendations for GSK4027 to maintain its stability and purity [1] [2].

Form	Temperature	Stability	Note
Powder	-20°C	3 years	Light yellow to yellow solid [1] [2].
Powder	4°C	2 years	Light yellow to yellow solid [1] [2].
Solution (DMSO)	-80°C	6 months	Hygroscopic DMSO impacts solubility; use newly opened DMSO [1] [2].
Solution (DMSO)	-20°C	1 month	Hygroscopic DMSO impacts solubility; use newly opened DMSO [1] [2].

**Key Note on Solvent:** The solubility data is specifically for **DMSO**. The manufacturer states that "Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO" to prepare stock solutions [2]. For in vivo studies, formulations can be prepared using mixtures of DMSO, Tween 80, PEG300, and saline or corn oil [1].

## Experimental Protocols from Literature

To support your experimental design, here are key methodologies used to characterize GSK4027. You can adapt these protocols for verifying compound activity in your own systems.

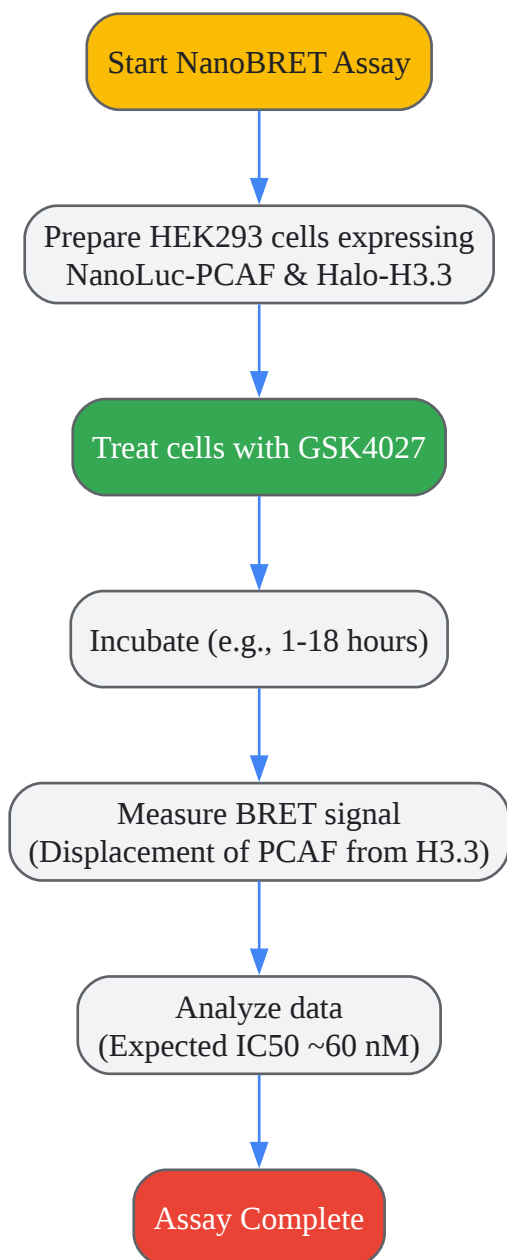
**1. TR-FRET Binding Assay (Biochemical Activity)** [1] This protocol measures direct binding to the PCAF bromodomain.

- **Step 1:** Use a recombinant GST-tagged PCAF bromodomain (amino acids 719-832).
- **Step 2:** Perform the assay in a 384-well plate format.
- **Step 3:** Use a terbium-labeled anti-GST antibody and a fluorescein-labeled tracer to enable Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) detection.
- **Step 4:** Treat with GSK4027 and calculate the IC<sub>50</sub>, which can be converted to pIC<sub>50</sub> (-log IC<sub>50</sub>). The expected pIC<sub>50</sub> for PCAF is **7.4 ± 0.11**.

**2. Cellular Target Engagement (NanoBRET Assay)** [1] [3] This protocol confirms that GSK4027 engages its target in a live-cell context.

- **Step 1:** Use HEK293 cells engineered to express NanoLuc-tagged full-length PCAF and Halo-tagged histone H3.3.
- **Step 2:** Treat the cells with GSK4027 for a defined period (e.g., 1 to 18 hours).
- **Step 3:** Measure the displacement of the NanoLuc-PCAF from Halo-H3.3 using NanoBRET technology.
- **Step 4:** The expected IC<sub>50</sub> in this cellular assay is approximately **60 nM** (pIC<sub>50</sub> 7.2) [1] [3].

The diagram below illustrates the logical workflow of the Cellular NanoBRET Assay:



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## Frequently Asked Questions

**What is the recommended solvent for preparing GSK4027 stock solutions?** The manufacturer specifies **DMSO** for in vitro stock solutions, with a solubility of approximately 50 mg/mL (132.5 mM) [1] [2]. Always use fresh, anhydrous DMSO to minimize moisture-related degradation.

**How should I handle GSK4027 if I need to ship it?** The product is stable at **room temperature** for a few days during ordinary shipping and customs handling [1].

**Is there a negative control compound for GSK4027?** Yes, **GSK4028** is the enantiomeric (S,S) negative control compound for GSK4027 and should be used to confirm that observed effects are due to specific target engagement [3] [4].

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## References

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**Address:** Ontario, CA 91761, United States

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